

Comparative Analysis of RY764 and Melanotan II: A Guide for Researchers

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Compound of Interest		
Compound Name:	RY764	
Cat. No.:	B1680353	Get Quote

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Introduction

Melanocortin receptors are a family of G protein-coupled receptors (GPCRs) involved in a wide array of physiological processes, including skin pigmentation, energy homeostasis, sexual function, and inflammation. Synthetic peptides targeting these receptors have been a subject of research for their potential therapeutic applications. This guide provides a comparative overview of two such compounds: **RY764**, a selective melanocortin-4 receptor (MC4R) agonist, and Melanotan II, a non-selective melanocortin receptor agonist.

Overview of Compounds RY764

RY764 is a novel, small-molecule, selective agonist for the melanocortin subtype-4 receptor (MC4R). Its development is aimed at targeting specific pathways regulated by MC4R, such as appetite and sexual function, while potentially avoiding side effects associated with the



activation of other melanocortin receptors. Publicly available data on **RY764** is limited to preclinical studies.

Melanotan II

Melanotan II (MT-II) is a synthetic analogue of the naturally occurring alpha-melanocyte-stimulating hormone (α -MSH). Unlike **RY764**, it is a non-selective agonist, activating multiple melanocortin receptors, including MC1R, MC3R, MC4R, and MC5R.[1][2] This broad activity profile results in a range of effects, most notably increased skin pigmentation (tanning), enhanced libido, and appetite suppression.[1][3] Melanotan II has been evaluated in early clinical trials but remains an unlicensed and largely untested product often sold illicitly online.[3]

Comparative Data

Due to the absence of head-to-head trials, this section compares the known characteristics of each compound based on their receptor selectivity and reported effects.

Table 1: Comparison of RY764 and Melanotan II



Feature	RY764	Melanotan II
Compound Type	Small molecule	Cyclic heptapeptide
Mechanism of Action	Selective MC4R agonist	Non-selective agonist of MC1R, MC3R, MC4R, MC5R[1]
Primary Reported Effects	 Appetite suppression (in rodents)- Increased erectile activity (in rodents) 	 Increased skin pigmentation (tanning)[4]- Increased libido / spontaneous erections[4][5]- Appetite suppression[1]
Pigmentation Effect	Not reported; expected to be minimal due to MC4R selectivity[6]	Potent; mediated by MC1R activation[1]
Known Side Effects	Data not available from human studies	Nausea, facial flushing, yawning, stretching, loss of appetite, darkening of moles[1] [4]
Development Status	Preclinical research	Investigated in Phase I trials; unapproved for general use[3] [4]

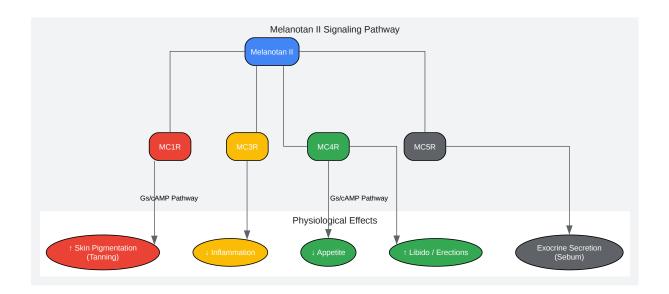
Signaling Pathways

The primary difference in the efficacy and side-effect profiles of **RY764** and Melanotan II stems from their distinct receptor activation patterns.

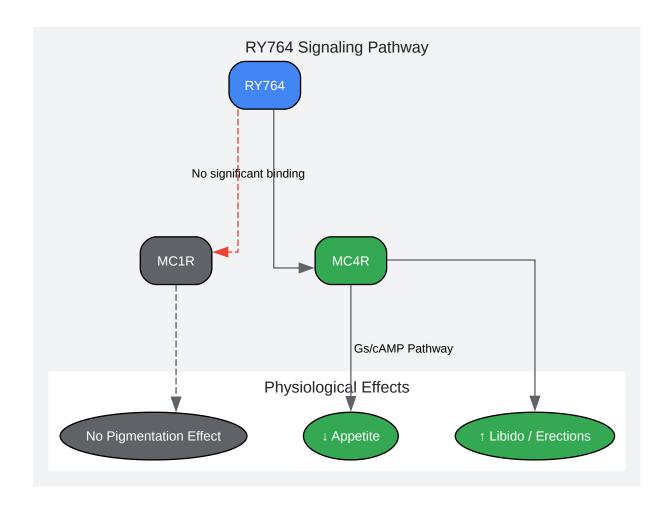
Melanotan II: Non-Selective Activation

Melanotan II's broad agonism results in the activation of multiple downstream pathways. Its most prominent effect, skin tanning, is mediated by the MC1R on melanocytes. Activation of MC1R stimulates the Gs protein, leading to an increase in cyclic AMP (cAMP). This cascade upregulates the synthesis of eumelanin (brown/black pigment), providing a tan.[7][8] Its effects on appetite and sexual function are primarily mediated through MC4R (and possibly MC3R), similar to RY764.[1]

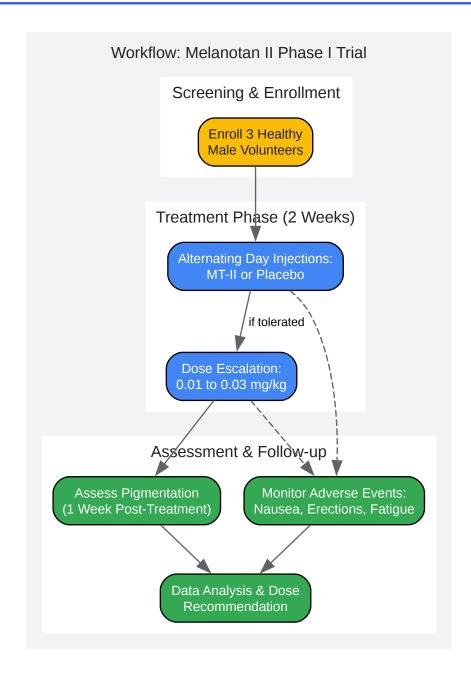












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